

Octylphosphonic dichloride safety data sheet (SDS)

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Compound of Interest

Compound Name: *Octylphosphonic dichloride*

Cat. No.: *B1593768*

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An In-Depth Technical Guide to the Safe Handling of **Octylphosphonic Dichloride**

Introduction and Chemical Profile

Octylphosphonic dichloride (CAS No. 3095-94-1) is a highly reactive organophosphorus compound utilized in specialized chemical synthesis and surface modification applications. Its utility in research and development, particularly in modifying materials like hydroxyapatite, is significant. However, its chemical nature presents substantial hazards that demand a comprehensive and nuanced understanding beyond a standard Safety Data Sheet (SDS). This guide, prepared for researchers and drug development professionals, deconstructs the hazards associated with this compound and provides field-proven protocols to ensure safe handling and experimental integrity. The core principle of its hazardousness stems from its high reactivity, particularly with water and other protic solvents, which dictates every aspect of its safe management.

The fundamental properties of **Octylphosphonic dichloride** are summarized below. Understanding these is the first step in a proactive safety approach.

Property	Value	Source
CAS Number	3095-94-1	[1] [2]
Molecular Formula	C8H17Cl2OP	[1] [2]
Molecular Weight	231.1 g/mol	[1] [2]
Appearance	Liquid	[3]
Boiling Point	143-145°C @ 12 mmHg	
Density	1.118 g/cm ³	
UN Number	3265	[1] [3]
Transport Hazard Class	8 (Corrosive Liquid)	[3]
Packing Group	II	[3]

The Core Hazard: Corrosivity and Water Reactivity

The primary hazard profile of **Octylphosphonic dichloride** is defined by two interconnected properties: its intrinsic corrosivity and its violent reactivity with water. The molecule contains two P-Cl bonds which are highly susceptible to nucleophilic attack by water.

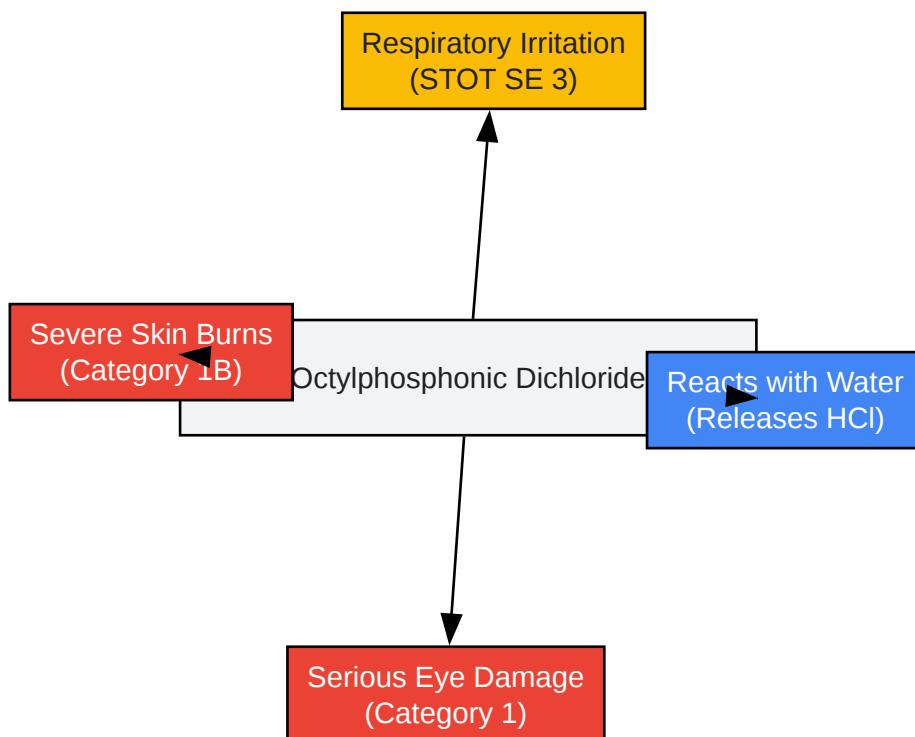
This reaction is not merely a dissolution; it is a rapid and exothermic hydrolysis that produces hydrochloric acid (HCl) mist and octylphosphonic acid. The generation of HCl gas is the primary reason for the severe respiratory irritation and the compound's classification as a corrosive material. This reactivity underscores the critical need for moisture-free handling and storage conditions at all times. Any breach in containment in a standard atmosphere will lead to decomposition and the creation of a highly corrosive and toxic environment.

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **Octylphosphonic dichloride** is classified with significant health and physical hazards. The signal word "Danger" is used to denote the severity of these risks.[\[1\]](#)[\[3\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	Category 1B	H314: Causes severe skin burns and eye damage. [1] [3]
Serious Eye Damage / Irritation	Category 1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation. [3]

Below is a visualization of the primary hazard profile.



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Caption: Primary hazard profile for **Octylphosphonic dichloride**.

Personal Protective Equipment (PPE): A Self-Validating System

Simply listing PPE is insufficient. A robust safety protocol requires understanding the function of each piece of equipment as a self-validating system against the specific hazards of this chemical.

Mandatory PPE Ensemble:

- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber or nitrile rubber). A double-gloving strategy is recommended. Causality: This provides a primary barrier against skin contact, which can cause severe chemical burns.^{[3][4]} Double-gloving provides redundancy in case the outer glove is compromised.
- Eye and Face Protection: Chemical safety goggles worn in conjunction with a full-face shield. ^[3] Causality: Goggles provide a seal against splashes and vapors. The face shield is critical to protect the entire face from splashes of this highly corrosive material, a risk that goggles alone do not mitigate.
- Body Protection: A chemically resistant laboratory coat, worn fully buttoned, with tight-fitting cuffs. An apron may be used for larger quantities. Causality: Protects the torso and arms from drips and splashes.
- Respiratory Protection: All handling must be done within a certified chemical fume hood to control vapors.^[3] For emergency situations or potential exposure outside a fume hood, a NIOSH-approved respirator with an appropriate cartridge for acid gases is required. Causality: The compound and its HCl decomposition product are respiratory irritants.^[3] Engineering controls (fume hood) are the primary defense, with respirators reserved for non-routine and emergency situations.

Protocol: Donning and Doffing PPE

- Donning (Putting On):
 1. Wash hands thoroughly.
 2. Put on the inner pair of gloves.
 3. Don the laboratory coat.

4. Don the outer pair of gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
5. Put on chemical safety goggles.
6. Finally, put on the face shield.

- Doffing (Taking Off):
 1. Remove the outer pair of gloves, peeling them off without touching the exterior surface.
 2. Remove the face shield and goggles from the back.
 3. Remove the lab coat, turning it inside out as it is removed.
 4. Remove the inner pair of gloves.
 5. Wash hands thoroughly with soap and water.

Safe Handling and Storage Protocols

The moisture-sensitive and corrosive nature of **Octylphosphonic dichloride** dictates stringent handling and storage procedures.

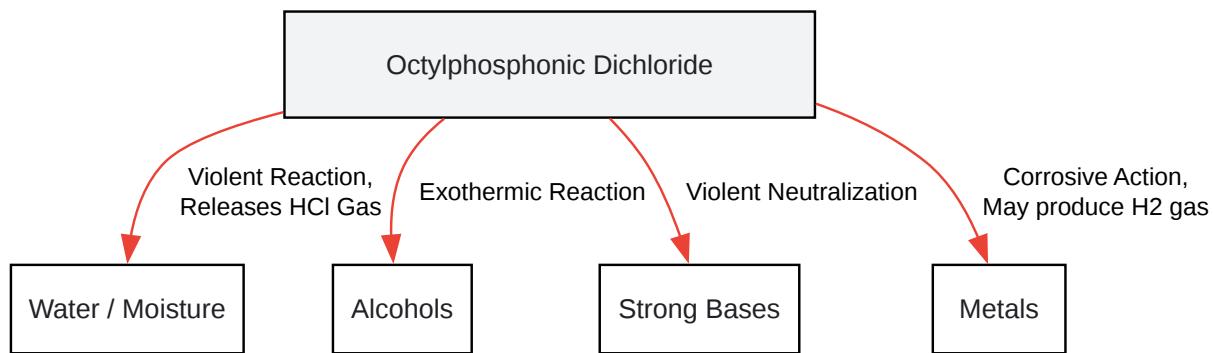
Experimental Workflow: Handling the Reagent

- Preparation: Ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items, especially water, alcohols, and bases.
- Inert Atmosphere: For transfers, it is best practice to use an inert atmosphere (e.g., nitrogen or argon) to minimize hydrolysis from ambient moisture.
- Dispensing: Use only clean, dry glass or polytetrafluoroethylene (PTFE) equipment. Slowly dispense the required amount.
- Reaction Quenching: Be mindful that quenching a reaction containing residual **Octylphosphonic dichloride** with water or alcohol will be highly exothermic and release HCl gas. The quenching step must be performed slowly, in an ice bath, and within the fume hood.

- Post-Use: Tightly cap the reagent bottle immediately after use. Parafilm or Teflon tape can be used to further seal the cap.
- Decontamination: Decontaminate any surfaces with a dry cloth, followed by a cloth lightly dampened with a basic solution (e.g., sodium bicarbonate solution) to neutralize any residual acid, and then a final water rinse.

Storage

Store the container tightly closed in a dry, cool, and well-ventilated area designated for corrosive materials.^{[3][4]} The storage area should be separate from incompatible materials such as strong bases, oxidizing agents, and water sources. Storing under nitrogen is recommended for long-term stability.



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Caption: Key incompatibilities for **Octylphosphonic dichloride**.

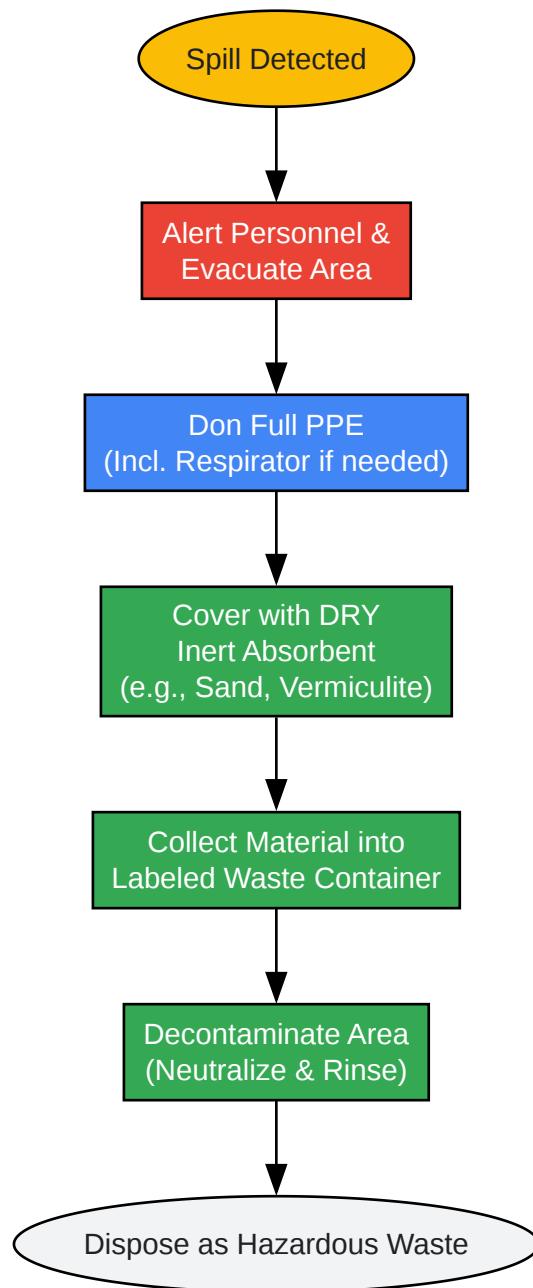
Emergency Procedures: A Controlled Response

Immediate and correct action is critical in any emergency involving this chemical.

Protocol 6.1: Accidental Release or Spill

- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity. Keep people upwind of the spill.^[3]
- Ventilate: Ensure the area is well-ventilated, but only if this can be done without spreading the vapor to other occupied areas.

- **Assess & Equip:** Do not attempt to clean a large spill without proper training and equipment. For a small, manageable spill, don the full PPE ensemble described in Section 4, including respiratory protection if necessary.
- **Contain & Absorb:** Do NOT use water. Cover the spill with a dry, inert absorbent material such as vermiculite, clay, or sand.^[3]
- **Collect:** Carefully scoop the absorbed material into a designated, labeled, and sealable hazardous waste container.
- **Decontaminate:** Wipe the spill area with a cloth, followed by neutralization with a dilute basic solution (e.g., sodium bicarbonate), and a final water rinse.
- **Dispose:** Dispose of the waste container and all contaminated materials according to institutional and local hazardous waste regulations.^[3]



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Caption: Workflow for a small chemical spill response.

Protocol 6.2: First Aid Measures

Medical attention is required immediately in all cases of exposure.[\[3\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Do not delay. Remove contact lenses if

present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.

- Skin Contact: Take off immediately all contaminated clothing.[3] Rinse the affected skin area with plenty of water for at least 15 minutes.[3] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult or has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[4] Seek immediate medical attention.
- Ingestion: DO NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Ingestion can cause severe swelling and perforation of the esophagus or stomach.[3] Seek immediate medical attention.

Protocol 6.3: Fire Fighting

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Media: DO NOT use water. The reaction with water will generate flammable and toxic gases and may spread the fire.
- Hazards from Combustion: Thermal decomposition can produce irritating vapors, carbon oxides, phosphorus oxides, and hydrogen chloride gas.[3][5]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3]

Toxicological Profile

The toxicological properties of **Octylphosphonic dichloride** have not been fully investigated. [3] However, its primary toxic effect is understood through its corrosive action.

- Acute Effects: The immediate danger is severe chemical burns to any tissue it contacts (skin, eyes, respiratory tract, gastrointestinal tract).[3] Ingestion is particularly dangerous, with a high risk of perforation of the esophagus and stomach.[3]
- Chronic Effects: No data is available on long-term exposure effects such as carcinogenicity or reproductive toxicity.[3][4] Given its reactivity, systemic absorption is less of a concern

than immediate, localized tissue destruction.

Transportation and Disposal

- Transportation: This material is regulated for transport under the designation UN3265, Corrosive liquid, acidic, organic, n.o.s. (**1-Octylphosphonic dichloride**), Hazard Class 8, Packing Group II.[3]
- Disposal: This chemical and its containers must be disposed of as hazardous waste.[3] Waste generators must consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.

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